

Veratril synthesis precursor to cyclotrimeratrylene

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Compound Focus: Veratril

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Introduction to Cyclotrimeratrylene (CTV)

Cyclotrimeratrylene (CTV) is a macrocyclic compound known for its rigid, bowl-shaped (crown) architecture and C3 symmetry [1] [2]. This structure makes it a valuable host molecule in supramolecular chemistry, with applications ranging from fullerene binding to serving as a precursor for cryptophanes used in Xenon-based MRI techniques [1] [2]. The compound was first synthesized in 1915, but its correct structure was not identified until 1965 [2].

Synthesis of Cyclotrimeratrylene

The synthesis of CTV primarily involves the acid-catalyzed trimerization of a veratrole derivative. The table below summarizes the key methods and their features.

Method	Key Features	Yield	References
Classical Acid-Catalyzed Trimerization of veratrole alcohol [2].	Uses strong acids (e.g., H ₂ SO ₄); simple one-step process.	Not specified	[2]

Method	Key Features	Yield	References
Acid-Catalyzed Reaction of veratrole and formaldehyde [2].	Similar to phenol-formaldehyde resin chemistry; moderated by methoxy groups.	Not specified	[2]
Halomethylation of veratrole with halomethyl octyl ether and SnCl ₄ [3].	Provides the trimer exclusively and in high yield; requires flash chromatography for purification.	High	[3]
Green Synthesis in Ionic Liquids or solvent-free grinding [4].	Uses mild conditions; reduces organic solvent waste; ionic liquid medium is recyclable.	High	[4]

The following diagram illustrates the strategic relationships between these different synthetic approaches:

Advanced Synthetic Manipulations

A significant challenge in CTV chemistry has been the oxidation of its inner methylene bridges to carbonyl groups, as early attempts led to rearranged spirocyclic products instead of the desired triketone [1]. A breakthrough was achieved using a novel CTV analogue and potassium permanganate/manganese dioxide in refluxing pyridine, which successfully yielded the long-elusive triketone compound [1]. Computational studies suggested that ortho-methoxy groups stabilize the transition state, making this oxidation feasible for electron-rich substrates without rearrangement [1].

Properties and Structural Characteristics

CTV is a white solid with a melting point of 234 °C, soluble in common organic solvents [2]. Its most stable conformation is the crown-shaped bowl, which is chiral [2] [5]. The molecule can undergo a ring inversion process (racemization) via a less stable, saddle-shaped conformer, which has been isolated and characterized for some derivatives [5].

Key Applications of CTV

The unique structure of CTV enables several advanced applications:

- **Host-Guest Chemistry:** CTV and its derivatives are used to bind fullerenes, anions, and cations [1] [2]. They can form liquid crystals and act as structural units for polymers and gels [2].
- **Cryptophanes:** When two CTV units are linked, they form a three-dimensional molecular container called a cryptophane [1] [2]. These are particularly promising for encapsulating Xenon gas, which is being exploited to enhance Magnetic Resonance Imaging (MRI) contrast for diagnostic purposes [1] [5].
- **Chiral Resolution:** Chiral CTV derivatives can be resolved into their enantiomers using High-Performance Liquid Chromatography (HPLC) on chiral stationary phases, which is crucial for applications in asymmetric synthesis and sensing [5].

Detailed Experimental Protocols

Halomethylation Synthesis of CTV [3]

- **Reaction:** 1,2-Dimethoxybenzene is reacted with a halomethyl octyl ether (e.g., chloromethyl or bromomethyl) in the presence of SnCl_4 as a Lewis acid catalyst.
- **Key Advantage:** This reaction provides the CTV trimer exclusively in high yield.
- **Purification:** While recrystallization from benzene or chloroform yields solvent inclusion complexes, flash chromatography on silica gel is required to obtain pure CTV. The purity can be confirmed by ^{13}C NMR, which shows only five signals.

Green Synthesis of CTV in an Ionic Liquid [4]

- **Reaction Medium:** Tributylhexylammonium bis(trifluoromethylsulfonyl)amide (N_{6444} Imide) ionic liquid.
- **Procedure:** The veratrole alcohol precursor is cyclized in the ionic liquid medium under mild conditions.
- **Work-up:** The pure, crystalline CTV product is obtained in high yields without the need for extensive recrystallization or chromatography.
- **Medium Recycling:** The ionic liquid is a non-volatile, recyclable reaction medium, significantly reducing waste.

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